

# Personal protective equipment for handling Windorphen

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Windorphen

Cat. No.: B10823019

[Get Quote](#)

## Essential Safety and Handling Guide for Windorphen

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Windorphen**, a selective Wnt/ $\beta$ -catenin signaling inhibitor. The following procedural guidance is designed to ensure the safe use of this compound in a laboratory setting, covering personal protective equipment, operational protocols, and disposal plans.

## Chemical and Physical Data

**Windorphen** is a small molecule inhibitor used in biochemical research. A summary of its key quantitative properties is provided below for quick reference.

Property	Value	Source
CAS Number	19881-70-0	[1][2][3][4]
Molecular Formula	C <sub>17</sub> H <sub>15</sub> ClO <sub>3</sub>	[4]
Molecular Weight	302.75 g/mol	[4]
Appearance	White to beige powder	[4]
Solubility	DMSO: 5 mg/mL (requires warming)	[4]
Storage Temperature	-20°C	[4]

## Hazard Identification and Personal Protective Equipment (PPE)

As with many novel research chemicals, the full toxicological properties of **Windorphen** have not been extensively documented. Therefore, it must be handled as a potentially hazardous substance. The primary risks include inhalation of the powder and exposure to skin and eyes. Adherence to the following PPE guidelines is mandatory.

Hazard Class (Assumed)	Pictogram	Signal Word	Hazard Statement (Assumed)
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.
Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity — Single Exposure (Category 3)	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.

## Required Personal Protective Equipment:

PPE Category	Item	Specifications and Use
Eye/Face Protection	Safety Goggles	Must provide a complete seal around the eyes to protect from dust and splashes. <a href="#">[5]</a> <a href="#">[6]</a>
Skin Protection	Nitrile Gloves	Inspect for tears before use. Remove and replace immediately if contaminated. <a href="#">[5]</a> <a href="#">[6]</a>
Laboratory Coat	Must be worn fully buttoned to protect skin and personal clothing. <a href="#">[6]</a> <a href="#">[7]</a>	
Respiratory Protection	Not Required with Engineering Controls	All handling of solid Windorphen must be conducted within a certified chemical fume hood.

## Operational Plan: From Receipt to Storage

This section outlines the standard operating procedure for safely handling **Windorphen**, from initial receipt to the preparation of stock solutions.

## Step-by-Step Protocol:

- **Receiving and Initial Storage:** Upon receipt, verify the container is intact. Store the compound in its original, light-protected packaging at -20°C.
- **Preparation of Workspace:** Before handling, decontaminate the work surface within a chemical fume hood. Gather all necessary materials, including spatulas, weigh boats, solvent (e.g., DMSO), and appropriately labeled vials.
- **Donning PPE:** Put on a lab coat, safety goggles, and nitrile gloves.

- **Weighing the Compound:** Inside the fume hood, carefully weigh the desired amount of **Windorphen** powder. Handle with care to avoid creating airborne dust.
- **Solubilization:** Add the appropriate volume of DMSO to the solid compound. Gentle warming and vortexing may be necessary to achieve full dissolution.
- **Labeling and Storage:** Clearly label the vial containing the **Windorphen** solution with the compound name, concentration, solvent, date, and your initials. Store the stock solution at -20°C, protected from light.

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

Incident	Emergency Protocol
Skin Contact	Immediately flush the affected area with large amounts of water for at least 15 minutes. Remove any contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.
Inhalation	Move the individual to fresh air. If breathing becomes difficult, seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.
Spill	For a small spill, absorb the material with an inert absorbent (e.g., vermiculite). Collect the contaminated material into a sealed container for hazardous waste disposal.

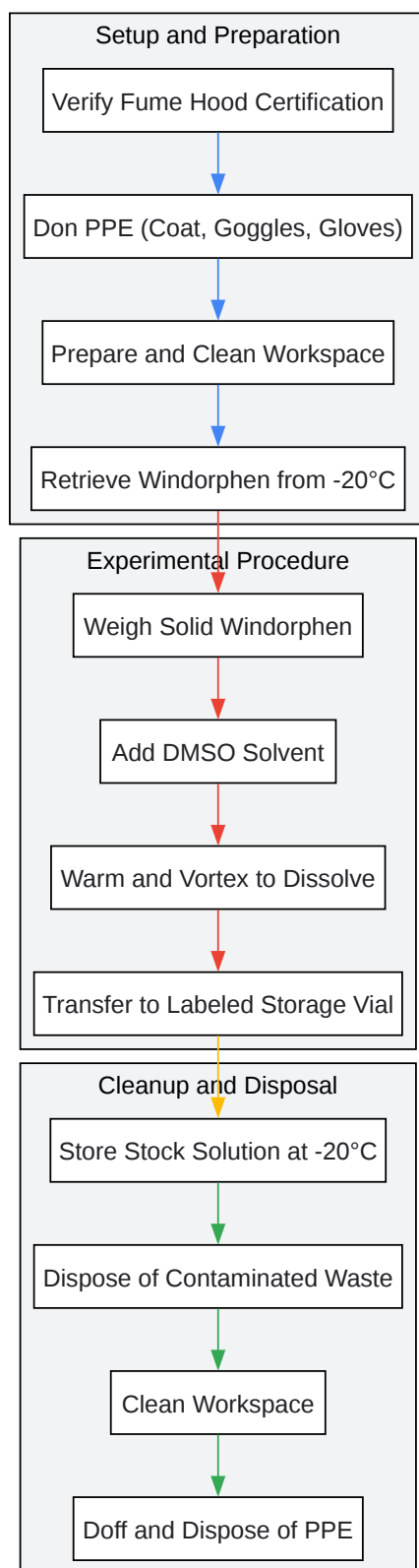
## Disposal Plan

All waste materials contaminated with **Windorphen** must be disposed of as hazardous chemical waste according to institutional and local regulations.

Waste Stream	Disposal Method
Solid Windorphen Waste	Collect in a clearly labeled, sealed container designated for hazardous chemical waste.
Liquid Windorphen Waste (Solutions)	Collect in a labeled, sealed container designated for hazardous solvent waste. Do not pour down the drain.
Contaminated Disposables (e.g., gloves, pipette tips)	Place in a sealed, labeled bag and dispose of in the solid hazardous chemical waste stream.
Contaminated Glassware	Rinse with a suitable solvent (e.g., ethanol or acetone), and collect the rinsate as hazardous liquid waste. The cleaned glassware can then be washed normally.

## Visualized Experimental Workflow

The following diagram illustrates the logical flow for the safe handling and preparation of a **Windorphen** stock solution.



[Click to download full resolution via product page](#)

Caption: Logical workflow for safe **Windorphen** handling and solution preparation.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. merckmillipore.com [merckmillipore.com]
- 2. angenechemical.com [angenechemical.com]
- 3. Windorphen|19881-70-0|MSDS [dcchemicals.com]
- 4. Windorphen = 98 HPLC 19881-70-0 [sigmaaldrich.com]
- 5. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 6. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 7. Personal Protective Equipment | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Windorphen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10823019#personal-protective-equipment-for-handling-windorphen]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)